

physical and chemical properties of 1,3-dichloro-5-ethynylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dichloro-5-ethynylbenzene

Cat. No.: B1355376

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An In-depth Technical Guide to 1,3-Dichloro-5-ethynylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,3-dichloro-5-ethynylbenzene**, a halogenated aromatic compound with potential applications in organic synthesis and medicinal chemistry.

Core Physical and Chemical Properties

1,3-Dichloro-5-ethynylbenzene is a solid organic compound with the chemical formula $C_8H_4Cl_2$.^[1] Its structure features a benzene ring substituted with two chlorine atoms at the 1 and 3 positions and an ethynyl group at the 5 position.

Table 1: Physical and Chemical Properties of **1,3-Dichloro-5-ethynylbenzene**

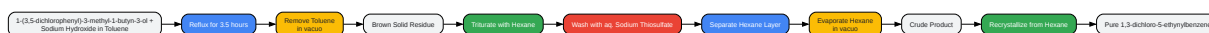
| Property | Value | Source(s) |
|---------------------|---|-----------|
| IUPAC Name | 1,3-dichloro-5-ethynylbenzene | |
| CAS Number | 99254-90-7 | [1] |
| Molecular Formula | C ₈ H ₄ Cl ₂ | [1] |
| Molecular Weight | 171.03 g/mol | |
| Physical Form | Solid | |
| Melting Point | 80-81.5 °C | [2] |
| Purity | 96% | |
| Storage Temperature | 4°C, under nitrogen | |

Synthesis Protocol

A common method for the synthesis of **1,3-dichloro-5-ethynylbenzene** involves the cleavage of a protecting group from a precursor molecule.[2]

Experimental Protocol:

A mixture of 7.95 g (0.0655 mole) of 1-(3,5-dichlorophenyl)-3-methyl-1-butyne-3-ol and 30 g of sodium hydroxide in 150 ml of dry toluene is heated to reflux with stirring for 3.5 hours.[2] The toluene is then removed in vacuo, yielding a brown solid residue. This residue is triturated with hexane, and the resulting hexane solution is washed with an aqueous sodium thiosulfate solution.[2] The hexane layer is separated and evaporated in vacuo to yield the crude product. Recrystallization from hexane affords 4.15 g of pure **1,3-dichloro-5-ethynylbenzene**. [2]



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Caption: Synthesis workflow for **1,3-dichloro-5-ethynylbenzene**.

Chemical Reactivity and Potential Applications

The chemical reactivity of **1,3-dichloro-5-ethynylbenzene** is dictated by its three key functional components: the aromatic ring, the chloro substituents, and the ethynyl group.

- **Aromatic Ring:** The benzene ring can undergo electrophilic aromatic substitution reactions. The two chlorine atoms are deactivating, meta-directing groups, while the ethynyl group is also deactivating and meta-directing.
- **Chloro Substituents:** The chlorine atoms are generally unreactive towards nucleophilic substitution under standard conditions but can be displaced under harsh conditions or through metal-catalyzed cross-coupling reactions.
- **Ethynyl Group:** The terminal alkyne is a versatile functional group. The acidic proton can be removed by a strong base to form an acetylide, which is a potent nucleophile. The carbon-carbon triple bond can participate in various reactions, including:
 - **Click Chemistry:** The ethynyl group can readily undergo copper-catalyzed or strain-promoted azide-alkyne cycloaddition reactions, a cornerstone of click chemistry for bioconjugation and drug discovery.
 - **Sonogashira Coupling:** This palladium-catalyzed cross-coupling reaction with aryl or vinyl halides is a powerful tool for forming carbon-carbon bonds.
 - **Addition Reactions:** The triple bond can undergo hydrogenation to form the corresponding alkene or alkane, as well as hydration and hydrohalogenation reactions.

Given its synthetic versatility, **1,3-dichloro-5-ethynylbenzene** is a valuable building block for the synthesis of more complex molecules, including pharmaceuticals and materials with specific electronic properties. The presence of chlorine atoms can influence the pharmacokinetic properties of a drug molecule, potentially enhancing its metabolic stability and membrane permeability.^[3]

Spectral Data

While specific spectral data for **1,3-dichloro-5-ethynylbenzene** were not found in the initial search, the expected characteristics can be predicted based on its structure:

- ^1H NMR: The spectrum would show signals in the aromatic region for the three non-equivalent protons on the benzene ring and a signal for the acetylenic proton. The coupling patterns would be complex due to meta-coupling.
- ^{13}C NMR: The spectrum would exhibit eight distinct signals: six for the aromatic carbons (two of which are attached to chlorine, and one to the ethynyl group) and two for the acetylenic carbons.
- IR Spectroscopy: The spectrum would show characteristic peaks for the C-H stretch of the alkyne (around 3300 cm^{-1}), the $\text{C}\equiv\text{C}$ triple bond stretch (around 2100 cm^{-1}), C-H stretches of the aromatic ring (around $3100\text{-}3000\text{ cm}^{-1}$), $\text{C}=\text{C}$ stretches of the aromatic ring (around $1600\text{-}1450\text{ cm}^{-1}$), and C-Cl stretches (in the fingerprint region).
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound. The isotopic pattern of the molecular ion would be characteristic of a molecule containing two chlorine atoms.

Safety and Handling

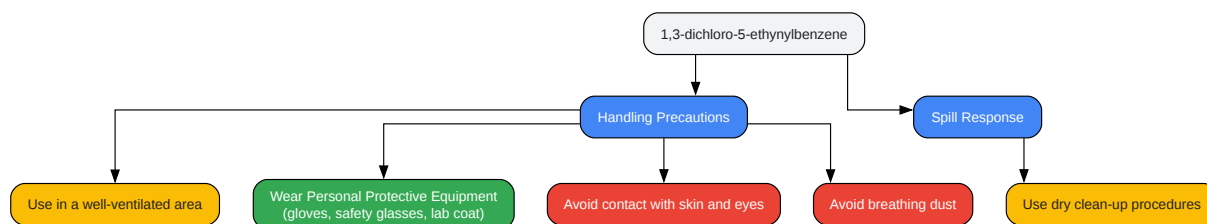
1,3-Dichloro-5-ethynylbenzene is classified as a hazardous substance.

Table 2: GHS Hazard Information

| Hazard Statement | Code |
|----------------------------------|------|
| Causes skin irritation | H315 |
| Causes serious eye irritation | H319 |
| May cause respiratory irritation | H335 |

Precautionary Statements:

It is recommended to handle this compound in a well-ventilated area, wearing appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.^[4] Avoid breathing dust and contact with skin and eyes.^[4] In case of a spill, it should be cleaned up using dry procedures to avoid generating dust.^[4]



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Caption: Recommended safety precautions for handling **1,3-dichloro-5-ethynylbenzene**.

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References

- 1. americanelements.com [americanelements.com]
- 2. prepchem.com [prepchem.com]
- 3. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [physical and chemical properties of 1,3-dichloro-5-ethynylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1355376#physical-and-chemical-properties-of-1-3-dichloro-5-ethynylbenzene>]

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